

6-Chloro-3-indoxyl caprylate CAS number and molecular weight

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Compound of Interest

Compound Name: 6-Chloro-3-indoxyl caprylate

Cat. No.: B062577

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An In-Depth Technical Guide to 6-Chloro-3-indoxyl caprylate

For Researchers, Scientists, and Drug Development Professionals

Abstract

6-Chloro-3-indoxyl caprylate is a chromogenic substrate meticulously designed for the sensitive detection of esterase activity. This synthetic molecule is a cornerstone in various microbiological and biochemical applications, enabling the visual identification of microorganisms and the quantification of enzymatic activity. Upon enzymatic cleavage by esterases, **6-Chloro-3-indoxyl caprylate** releases 6-chloro-3-indoxyl, which subsequently undergoes oxidative dimerization to form a distinctively colored, insoluble precipitate. This guide provides a comprehensive overview of its chemical properties, mechanism of action, and detailed protocols for its application.

Core Properties

CAS Number: 159954-35-5[1][2]

Molecular Formula: $C_{16}H_{20}ClNO_2$

Molecular Weight: 293.80 g/mol [1]

This section summarizes the key physicochemical properties of **6-Chloro-3-indoxyl caprylate**, providing a foundational understanding for its use in experimental settings.

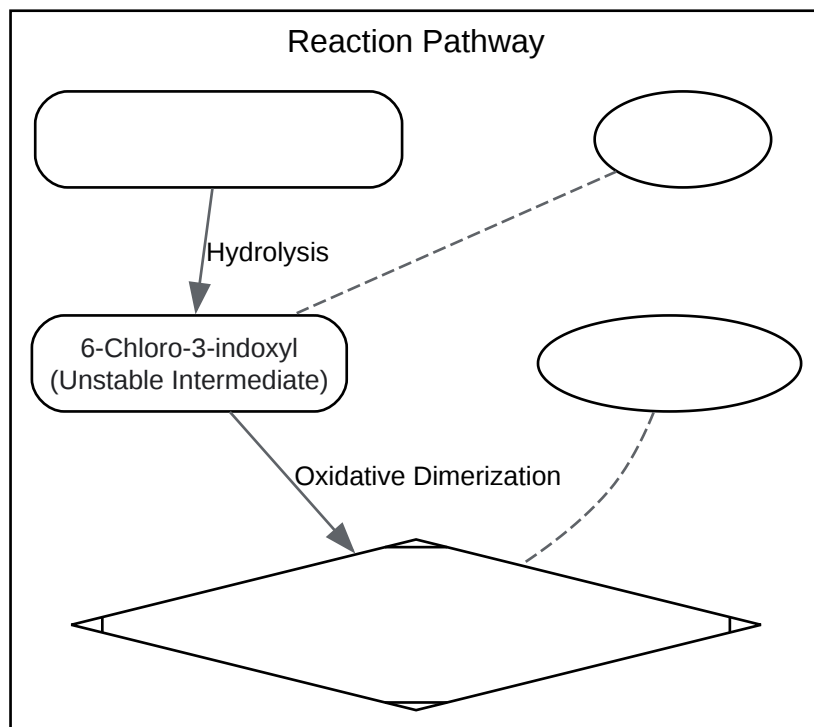
Property	Value	Reference
CAS Number	159954-35-5	[1][2]
Molecular Formula	C ₁₆ H ₂₀ ClNO ₂	
Molecular Weight	293.80 g/mol	[1]
Synonyms	6-Chloro-1H-indol-3-yl octanoate, Rose caprylate	[3]
Appearance	White to off-white crystalline powder	
Storage	Store at -20°C, protect from light	[4]

Mechanism of Action: Enzymatic Cleavage and Chromogen Formation

The utility of **6-Chloro-3-indoxyl caprylate** as a chromogenic substrate is rooted in a two-step reaction mechanism. This process provides a visual endpoint for the detection of esterase activity.

- **Enzymatic Hydrolysis:** The process is initiated when an esterase enzyme recognizes and cleaves the ester bond of the **6-Chloro-3-indoxyl caprylate** molecule. This hydrolysis reaction yields two products: caprylic acid (octanoic acid) and the unstable intermediate, 6-chloro-3-indoxyl.
- **Oxidative Dimerization:** In the presence of oxygen, the liberated 6-chloro-3-indoxyl molecules undergo spontaneous oxidative dimerization. This reaction forms 6,6'-dichloro-indigo, a water-insoluble precipitate with a characteristic rose or salmon color. The intensity of the color produced is directly proportional to the level of esterase activity.

Enzymatic Hydrolysis of 6-Chloro-3-indoxyl caprylate



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Caption: Enzymatic cleavage and color formation pathway.

Applications in Research and Development

6-Chloro-3-indoxyl caprylate is a versatile tool for the detection of esterase activity across various scientific disciplines.

- **Microbiology:** It is primarily used in selective and differential culture media for the identification of bacteria that produce esterases. For instance, it can aid in the differentiation of certain pathogenic species, such as *Salmonella*, which exhibit esterase activity.
- **Enzyme Assays:** The substrate can be employed to quantify the activity of purified or crude esterase preparations. The colorimetric nature of the assay allows for spectrophotometric

measurement of the reaction progress.

- Histochemistry: In tissue sections, **6-Chloro-3-indoxyl caprylate** can be used to localize esterase activity, providing insights into cellular function and distribution of these enzymes.

Experimental Protocols

The following protocols provide a general framework for the use of **6-Chloro-3-indoxyl caprylate** in microbiological applications. Optimization may be required for specific bacterial strains or experimental conditions.

Preparation of Stock Solution

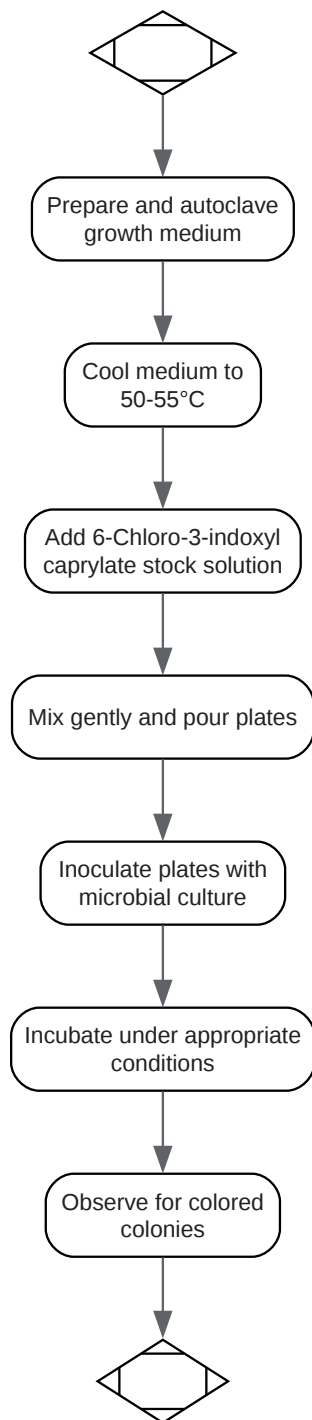
A stock solution of **6-Chloro-3-indoxyl caprylate** should be prepared in an appropriate organic solvent due to its limited aqueous solubility.

Parameter	Recommendation
Solvent	N,N-Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
Concentration	20 mg/mL
Storage	Store at -20°C in a light-protected container.

Protocol for Detection of Esterase Activity in Agar Plates

This protocol describes the incorporation of **6-Chloro-3-indoxyl caprylate** into a solid growth medium for the detection of esterase-producing colonies.

Workflow for Esterase Detection in Agar

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Caption: Experimental workflow for agar plate assay.

Methodology:

- **Medium Preparation:** Prepare the desired bacteriological agar medium according to the manufacturer's instructions and sterilize by autoclaving.
- **Cooling:** Allow the autoclaved medium to cool to approximately 50-55°C in a water bath.
- **Substrate Addition:** Aseptically add the **6-Chloro-3-indoxyl caprylate** stock solution to the molten agar to achieve a final concentration typically in the range of 20-40 µg/mL. Swirl the flask gently to ensure thorough mixing without introducing air bubbles.
- **Pouring Plates:** Dispense the supplemented agar into sterile petri dishes and allow them to solidify at room temperature.
- **Inoculation:** Streak or spread the microbial sample onto the surface of the agar plates.
- **Incubation:** Incubate the plates under the optimal conditions (temperature and duration) for the growth of the target microorganism.
- **Observation:** Following incubation, examine the plates for the presence of colonies exhibiting a rose or salmon-pink coloration, indicative of esterase activity.

Safety and Handling

As with any chemical reagent, proper safety precautions should be observed when handling **6-Chloro-3-indoxyl caprylate**.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- **Handling:** Avoid inhalation of dust and contact with skin and eyes. Handle in a well-ventilated area.
- **Disposal:** Dispose of waste material in accordance with local, state, and federal regulations.

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the manufacturer.[\[5\]](#)[\[6\]](#)[\[7\]](#)

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